

Ethyl Isothiocyanate: A Comprehensive Technical Guide

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Compound of Interest

Compound Name: Ethyl isothiocyanate

Cat. No.: B146924

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Ethyl isothiocyanate (EITC) is an organosulfur compound with the chemical formula C_3H_5NS . [1] It is a colorless to pale yellow liquid known for its pungent, mustard-like odor. [2][3] This document provides an in-depth overview of the chemical and physical properties, reactivity, synthesis, and safety protocols for **ethyl isothiocyanate**, tailored for researchers, scientists, and professionals in drug development.

Chemical and Physical Properties

Ethyl isothiocyanate is a volatile and highly reactive compound. [2][4] Its core structure consists of an ethyl group attached to the nitrogen atom of an isothiocyanate group ($-N=C=S$). [2] This functional group is responsible for its characteristic reactivity. [4] The compound is slightly soluble in water but miscible with organic solvents like ethanol and ether. [2][5]

Table 1: Physical and Chemical Properties of **Ethyl Isothiocyanate**

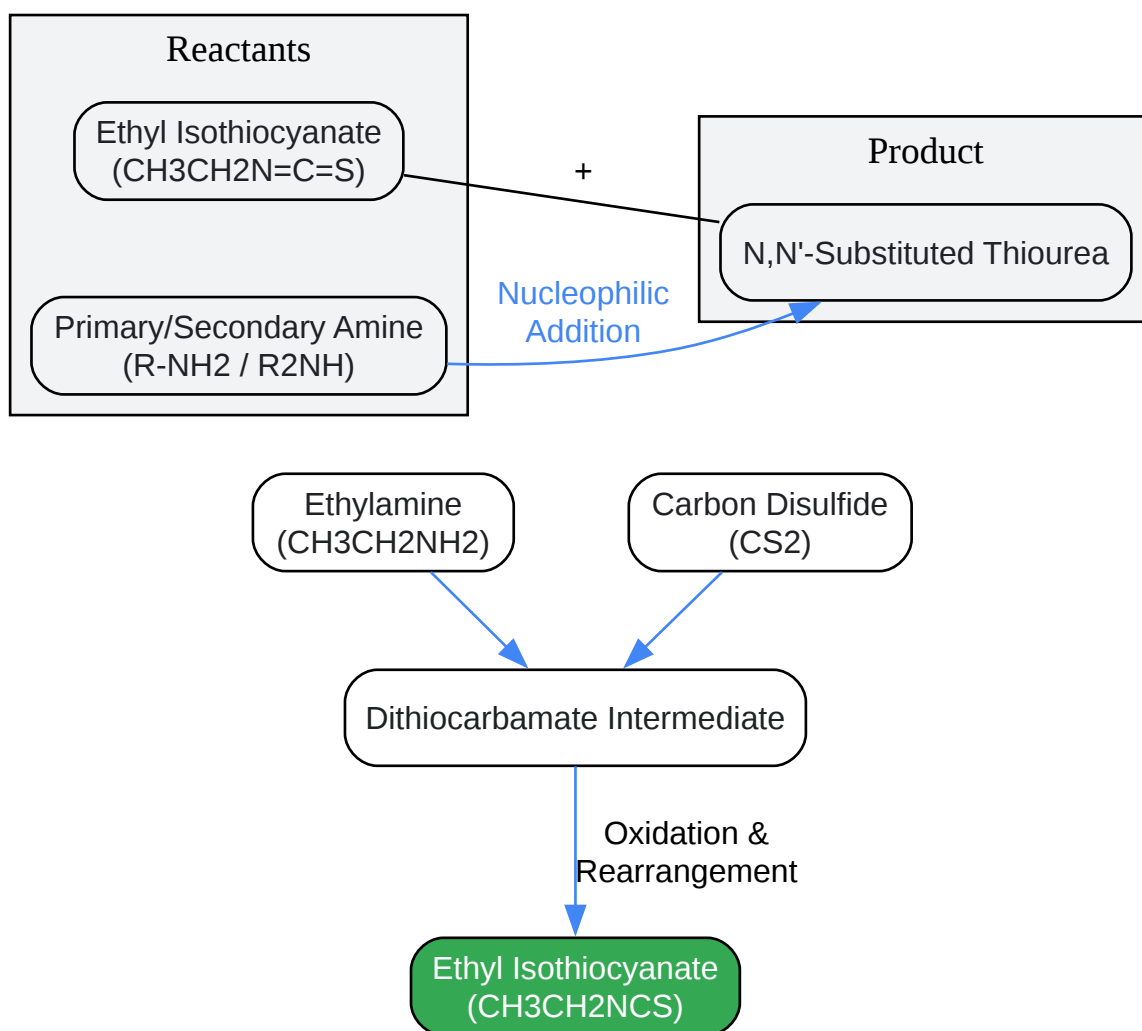
Property	Value	Source(s)
Molecular Formula	C ₃ H ₅ NS	[1][5]
Molecular Weight	87.14 g/mol	[1][6]
Appearance	Colorless to pale yellow liquid	[2][4]
Odor	Pungent, sharp, mustard-like	[3][6]
Density	0.995 g/mL at 25 °C	[6]
Boiling Point	130-132 °C	[6]
Melting Point	-6 °C	[6]
Flash Point	31.67 °C (89.00 °F)	[7][8]
Refractive Index	1.510 - 1.515 at 20 °C	[1]
Solubility	Slightly soluble in water; soluble in ethanol, ether, and chlorinated/aromatic hydrocarbons.	[1][2][5]
Vapor Pressure	13 hPa at 23 °C	[6][9]
CAS Number	542-85-8	[1]

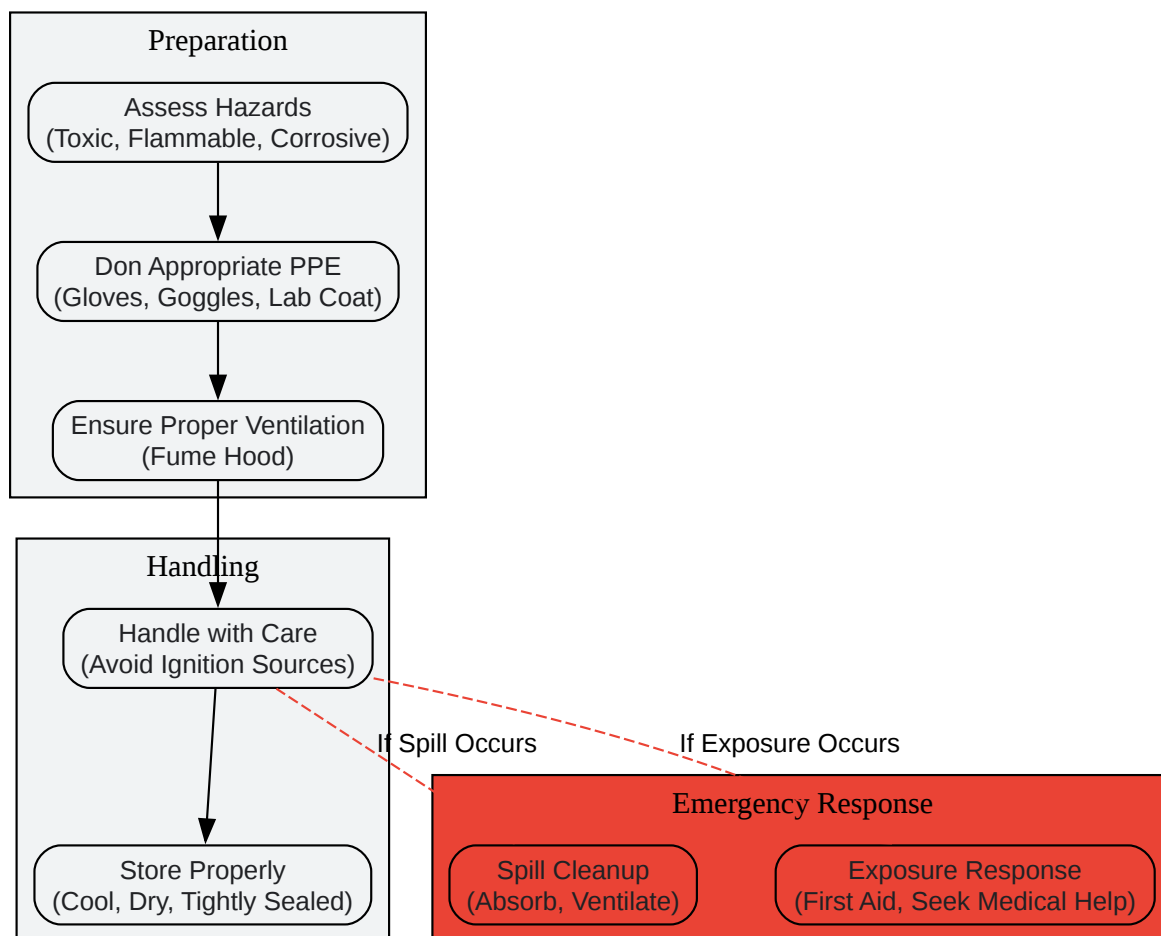
Reactivity and Applications

The isothiocyanate group in EITC is highly electrophilic, making it susceptible to nucleophilic attack. This reactivity is the cornerstone of its utility in organic synthesis.

Nucleophilic Addition Reactions

Ethyl isothiocyanate readily reacts with nucleophiles such as amines, alcohols, and water.[4] Its reaction with primary and secondary amines is particularly significant, yielding N,N'-substituted thiourea derivatives.[4] These thiourea compounds are valuable intermediates in the synthesis of pharmaceuticals, pesticides, and other bioactive molecules.[4] For instance, they can serve as building blocks for selective glycosidase inhibitors and heterocyclic compounds.[3][4]





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